

How to prepare AN2718 stock solution for experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **AN2718**

Cat. No.: **B1667275**

[Get Quote](#)

An Application Note and Protocol for the Preparation of **AN2718** Stock Solutions

Introduction

AN2718 is a broad-spectrum, boron-containing antifungal agent belonging to the benzoxaborole class of compounds.^[1] Its mechanism of action involves the inhibition of fungal leucyl-tRNA synthetase (LeuRS), an essential enzyme for protein synthesis.^{[2][3]} This specific targeting prevents the attachment of leucine to its corresponding transfer RNA, thereby halting protein production and fungal growth.^[3] **AN2718** has demonstrated potent activity against various yeasts and molds, including *Candida albicans* and *Aspergillus fumigatus*.^[2] Proper preparation of stock solutions is a critical first step for ensuring accurate and reproducible results in downstream experiments such as minimum inhibitory concentration (MIC) assays, in vitro cellular assays, and other pharmacological studies. This document provides a detailed protocol for the preparation, storage, and handling of **AN2718** stock solutions for research purposes.

Data Summary

The following table summarizes the key chemical and physical properties of **AN2718** relevant to stock solution preparation.

Property	Value	Reference
Chemical Name	5-chloro-1,3-dihydro-1-hydroxy-2,1-benzoxaborole	[1]
CAS Number	174672-06-1	[1] [2]
Molecular Formula	C ₇ H ₆ BClO ₂	[1] [2]
Molecular Weight	168.39 g/mol	[2]
Appearance	White solid	[2]
Solubility (DMSO)	≥50 mg/mL (approx. 297 mM)	[2] [3]
Solubility (Ethanol)	30 mg/mL	[1]
Storage (Solid Powder)	-20°C for up to 3 years	[2]
Storage (In Solvent)	-80°C for up to 1 year	[2]

Experimental Protocols

Materials and Equipment

- **AN2718** powder (purity ≥98%)[[1](#)]
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile, amber or opaque polypropylene microcentrifuge tubes (1.5 mL or 2.0 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile, low-retention pipette tips
- Vortex mixer
- Bath sonicator
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

Preparation of a 50 mM AN2718 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 50 mM stock solution. Volumes can be scaled as needed.

- Pre-analytical Calculations:

- The molecular weight (MW) of **AN2718** is 168.39 g/mol .
- To prepare a 50 mM (0.050 M) solution, the required mass can be calculated using the formula: Mass (mg) = Molarity (M) x Volume (L) x MW (g/mol) x 1000 (mg/g)
- Mass (mg) = 0.050 mol/L x 0.001 L x 168.39 g/mol x 1000 mg/g = 8.42 mg

- Weighing the Compound:

- Tare a sterile 1.5 mL microcentrifuge tube on the analytical balance.
- Carefully weigh 8.42 mg of **AN2718** powder directly into the tared tube. Record the exact weight.

- Solubilization:

- Using a calibrated micropipette, add 1.0 mL of anhydrous DMSO to the microcentrifuge tube containing the **AN2718** powder.
- Close the cap tightly and vortex the solution for 1-2 minutes to facilitate dissolution.
- For complete solubilization, sonication is recommended.[\[2\]](#) Place the tube in a bath sonicator for 5-10 minutes, or until all solid particles have dissolved and the solution is clear.

- Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20 μ L or 50 μ L) in sterile, clearly labeled amber or opaque microcentrifuge tubes.
- Store the aliquots at -80°C for long-term stability (up to one year).[\[2\]](#)

Preparation of Working Solutions

Working solutions should be prepared fresh for each experiment by diluting the high-concentration stock solution in the appropriate cell culture medium or experimental buffer.

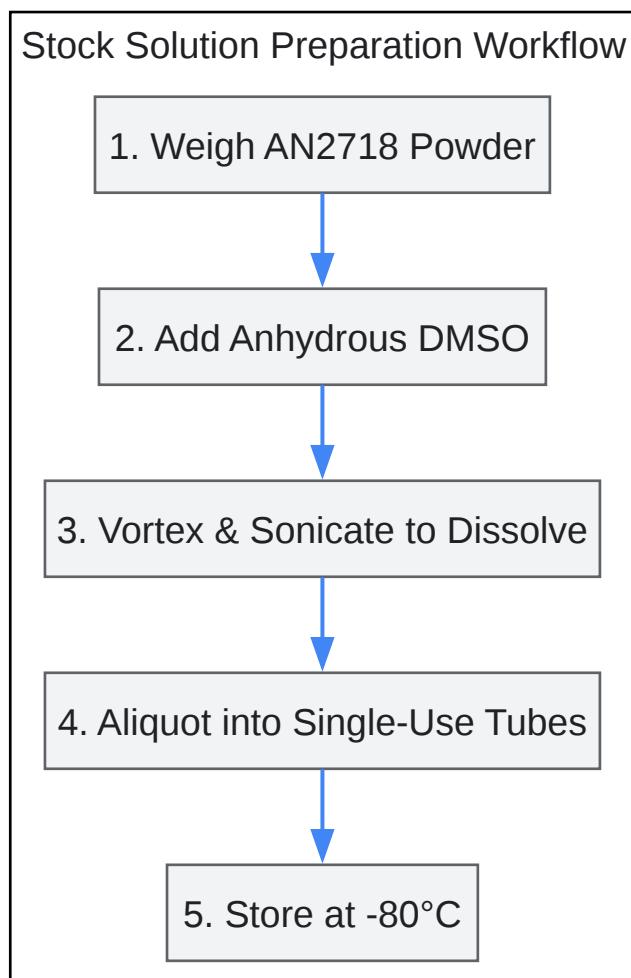
- Example: Preparing a 50 μ M working solution from a 50 mM stock:
 - Calculate the required dilution factor: $(50 \text{ mM}) / (50 \mu\text{M}) = (50,000 \mu\text{M}) / (50 \mu\text{M}) = 1000x$.
 - To prepare 1 mL (1000 μ L) of a 50 μ M working solution, you would need:
 - Volume of stock = Final Volume / Dilution Factor = $1000 \mu\text{L} / 1000 = 1 \mu\text{L}$.
 - Add 1 μ L of the 50 mM **AN2718** stock solution to 999 μ L of the desired experimental medium or buffer.
 - Mix thoroughly by gentle pipetting or brief vortexing.
 - Working solutions are recommended to be prepared and used immediately.[\[2\]](#)

Safety Precautions

- Handle **AN2718** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Always wear appropriate PPE, including gloves, safety glasses, and a lab coat.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety and handling information.

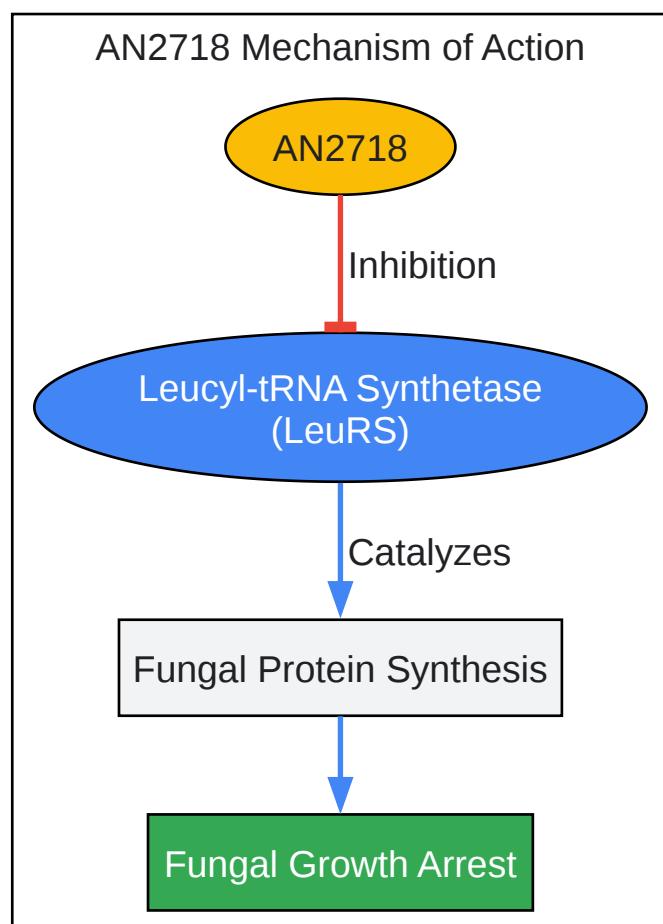
Visualized Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing the stock solution and the known signaling pathway of **AN2718**.



[Click to download full resolution via product page](#)

Caption: Workflow for **AN2718** Stock Solution Preparation.



[Click to download full resolution via product page](#)

Caption: **AN2718** Inhibits Fungal Protein Synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. AN2718 | Antifungal | TargetMol [targetmol.com]
- 3. AN2718 | 174672-06-1 | DPP | MOLNOVA [molnova.com]

- To cite this document: BenchChem. [How to prepare AN2718 stock solution for experiments]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1667275#how-to-prepare-an2718-stock-solution-for-experiments>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com